

Spectroscopic Characterization of Bis(2-(methoxycarbonyl)phenyl) oxalate: A Technical Guide

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Compound of Interest

Compound Name:	<i>Bis(2-(methoxycarbonyl)phenyl) oxalate</i>
CAS No.:	2253964-52-0
Cat. No.:	B12666018

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Introduction

Bis(2-(methoxycarbonyl)phenyl) oxalate, often abbreviated as DMO, is a key organic compound in the field of analytical chemistry and material science. Its prominence stems from its role as a non-halogenated chemiluminescent agent, offering a more environmentally benign alternative to traditional reagents like bis(2,4,6-trichlorophenyl) oxalate (TCPO). It is synthesized from methyl salicylate and oxalyl chloride. This guide provides an in-depth analysis of the spectroscopic techniques used to characterize and validate the structure and purity of this important oxalate ester. For researchers in drug development and related fields, robust analytical characterization is the bedrock of reliable and reproducible results. This document serves as a practical reference for understanding the compound's spectroscopic fingerprint.

Molecular Structure and Spectroscopic Overview

To effectively interpret spectroscopic data, one must first understand the molecule's structure.

Bis(2-(methoxycarbonyl)phenyl) oxalate possesses a symmetrical architecture featuring two

methyl salicylate moieties linked by an oxalate bridge. Key structural features include:

- Two Ester Groups: A methoxycarbonyl group ($-\text{COOCH}_3$) on each phenyl ring.
- An Oxalate Ester Bridge: A central $-\text{O}-\text{C}(=\text{O})-\text{C}(=\text{O})-\text{O}-$ linkage.
- Two Substituted Benzene Rings: Each ring is ortho-substituted with the methoxycarbonyl group and the oxalate linkage.

These features give rise to distinct signals in various spectroscopic analyses, allowing for unambiguous identification.

Caption: Molecular Structure of **Bis(2-(methoxycarbonyl)phenyl) oxalate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the cornerstone for elucidating the carbon-hydrogen framework of organic molecules. For a molecule like **Bis(2-(methoxycarbonyl)phenyl) oxalate**, both ^1H and ^{13}C NMR are essential for complete structural verification.

Principle & Experimental Causality

- ^1H NMR provides information on the number of different types of protons, their chemical environment, their relative numbers (integration), and their proximity to other protons (spin-spin coupling).
- ^{13}C NMR reveals the number of unique carbon environments. Due to the molecule's symmetry, we expect to see fewer signals than the total number of carbons, a key validation point.
- Solvent Choice: A deuterated solvent that can fully dissolve the compound without contributing interfering signals is critical. Deuterated chloroform (CDCl_3) is a common and effective choice for aryl oxalates due to its excellent dissolving power for nonpolar to moderately polar compounds and its single, well-characterized residual solvent peak.

Experimental Protocol: NMR Analysis

- **Sample Preparation:** Accurately weigh approximately 10-15 mg of the dried **Bis(2-(methoxycarbonyl)phenyl) oxalate** sample.
- **Dissolution:** Transfer the sample into a clean, dry NMR tube. Add approximately 0.7 mL of deuterated chloroform (CDCl_3).
- **Homogenization:** Cap the tube and gently agitate or vortex until the sample is completely dissolved. A clear, particulate-free solution is required.
- **Instrument Setup:** Place the NMR tube into the spectrometer's spinner turbine and insert it into the magnet.
- **Data Acquisition:**
 - Tune and shim the instrument to optimize magnetic field homogeneity.
 - Acquire a ^1H NMR spectrum using standard parameters (e.g., 400 MHz, 16 scans, 1-2 second relaxation delay).
 - Acquire a proton-decoupled ^{13}C NMR spectrum (e.g., 101 MHz, 1024 scans, 2-second relaxation delay).
- **Data Processing:** Process the raw data (FID) by applying Fourier transformation, phase correction, and baseline correction. Calibrate the chemical shift scale using the residual solvent peak (CDCl_3 : δ 7.26 ppm for ^1H ; δ 77.16 ppm for ^{13}C).

Data Interpretation

Due to the molecule's symmetry, the two methoxycarbonylphenyl groups are chemically equivalent. We anticipate two sets of signals: one for the aromatic protons and one for the methoxy protons.

Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~ 8.0 - 8.2	Doublet (d)	2H	Ar-H (ortho to -COOCH ₃)	Deshielded by the anisotropic effect of the adjacent carbonyl group.
~ 7.2 - 7.7	Multiplet (m)	6H	Remaining Ar-H	Complex splitting pattern due to multiple couplings in the aromatic system.
~ 3.9	Singlet (s)	6H	-OCH ₃	Typical chemical shift for methyl ester protons; singlet as there are no adjacent protons.

Symmetry dictates that we should observe 9 distinct carbon signals: 6 for the aromatic/ester carbonyl ring carbons, 1 for the methoxy carbon, and 2 for the oxalate ester carbons. The predictions for the phenyl and methoxycarbonyl carbons are strongly supported by experimental data for the precursor, methyl 2-hydroxybenzoate.[\[1\]](#)

Predicted Chemical Shift (δ , ppm)	Assignment	Rationale & Reference
~ 165.5	C=O (Methoxycarbonyl)	Based on data for methyl 2-hydroxybenzoate, this is the ester carbonyl.[1]
~ 157.0	C=O (Oxalate)	Oxalate carbonyls are highly deshielded.
~ 151.0	Ar-C-O (Oxalate linkage)	Aromatic carbon attached to the electronegative oxalate oxygen.
~ 134.0	Ar-CH	Aromatic CH carbon.
~ 132.0	Ar-CH	Aromatic CH carbon.
~ 126.5	Ar-CH	Aromatic CH carbon.
~ 124.0	Ar-CH	Aromatic CH carbon.
~ 122.0	Ar-C-C=O	Quaternary aromatic carbon attached to the methoxycarbonyl group.
~ 52.5	-OCH ₃	Typical chemical shift for a methyl ester carbon.[1]

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and powerful technique for identifying the presence of specific functional groups, which act as structural signatures.

Principle & Experimental Causality

The principle rests on the absorption of infrared radiation by molecules, which excites them to higher vibrational states. Specific bonds (e.g., C=O, C-O) vibrate at characteristic frequencies. For this molecule, the most prominent features will be the strong carbonyl (C=O) stretching absorptions from the two distinct ester environments (methoxycarbonyl and oxalate).

Attenuated Total Reflectance (ATR) is the preferred method as it requires minimal sample preparation and is suitable for solid samples.

Experimental Protocol: ATR-FTIR Analysis

- **Background Scan:** Ensure the ATR crystal (typically diamond or germanium) is clean. Record a background spectrum of the empty crystal to subtract atmospheric (CO_2 , H_2O) and instrumental contributions.
- **Sample Application:** Place a small amount (1-5 mg) of the solid **Bis(2-(methoxycarbonyl)phenyl) oxalate** powder directly onto the ATR crystal.
- **Pressure Application:** Lower the instrument's pressure arm to ensure firm and uniform contact between the sample and the crystal.
- **Data Acquisition:** Collect the sample spectrum. Typically, 16-32 scans are co-added at a resolution of 4 cm^{-1} over the range of $4000\text{-}400\text{ cm}^{-1}$.
- **Data Processing:** The software automatically performs a background subtraction, yielding the final absorbance or transmittance spectrum.

Data Interpretation (Predicted)

The IR spectrum will be dominated by intense carbonyl peaks. The presence of two distinct ester types may lead to a broadened or split carbonyl absorption band.

Predicted Wavenumber (cm ⁻¹)	Vibration Type	Assignment	Rationale & Reference
~ 1770 - 1790	C=O Stretch	Oxalate Ester Carbonyl	Oxalate esters typically show a very high-frequency C=O stretch due to the electronegative influence of the adjacent carbonyl group.[2]
~ 1720 - 1740	C=O Stretch	Methoxycarbonyl Ester	Typical stretching frequency for an aromatic ester carbonyl.
~ 1600 & ~1480	C=C Stretch	Aromatic Ring	Characteristic skeletal vibrations of the benzene ring.
~ 1250 - 1300	C-O Stretch	Aryl-O-C=O (Oxalate)	Asymmetric stretching of the aryl ester C-O bond.
~ 1100 - 1150	C-O Stretch	O=C-O-CH ₃ (Methoxycarbonyl)	Asymmetric stretching of the methyl ester C-O bond.

Mass Spectrometry (MS)

Mass spectrometry provides two crucial pieces of information: the precise molecular weight of the compound and, through fragmentation patterns, evidence of its structural components.

Principle & Experimental Causality

Electrospray Ionization (ESI) is a soft ionization technique ideal for moderately polar, thermally labile molecules. It typically generates protonated molecules $[M+H]^+$ or adducts with cations

like sodium $[M+Na]^+$, allowing for the unambiguous determination of the molecular weight. High-resolution mass spectrometry (HRMS) can determine the mass with enough accuracy to confirm the elemental formula. Fragmentation data (MS/MS) can be obtained to verify the connectivity of the molecule.

Experimental Protocol: ESI-MS Analysis

- **Sample Preparation:** Prepare a dilute solution of the sample (~0.1 mg/mL) in a suitable solvent like methanol or acetonitrile.
- **Instrument Calibration:** Calibrate the mass spectrometer using a known standard to ensure high mass accuracy.
- **Infusion:** Introduce the sample solution into the ESI source via direct infusion using a syringe pump at a low flow rate (e.g., 5-10 $\mu\text{L}/\text{min}$).
- **Data Acquisition:** Acquire the mass spectrum in positive ion mode. Scan a mass range that comfortably includes the expected molecular ion (e.g., m/z 100-600).
- **Fragmentation Analysis (Optional):** Perform an MS/MS experiment by selecting the $[M+Na]^+$ or $[M+H]^+$ ion in the first mass analyzer, subjecting it to collision-induced dissociation (CID), and analyzing the resulting fragment ions in the second mass analyzer.

Data Interpretation

- **Molecular Formula:** $\text{C}_{18}\text{H}_{14}\text{O}_8$
- **Calculated Exact Mass:** 358.0689 Da

The primary ion expected in the full scan ESI-MS spectrum would be the sodium adduct:

- $[M+Na]^+$: Calculated m/z = 381.0583

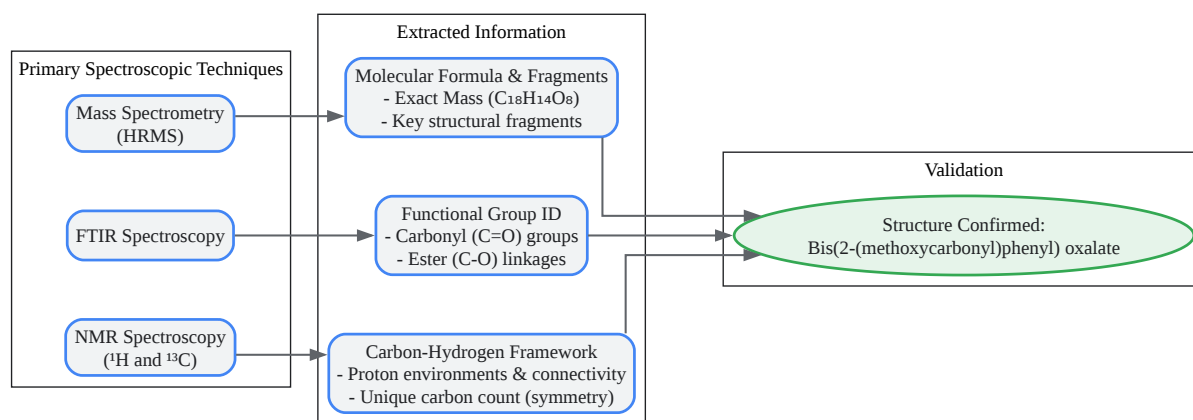
Predicted Fragmentation Pattern

Fragmentation would likely proceed through the cleavage of the ester bonds, particularly at the stable phenoxy linkage. A plausible fragmentation pathway, guided by data from the analogous diphenyl oxalate[3], is shown below.

Predicted m/z	Proposed Fragment Ion	Description
358.07	$[\text{C}_{18}\text{H}_{14}\text{O}_8]^+$	Molecular Ion (M^+ , more likely in EI-MS but possible)
207.03	$[\text{C}_{10}\text{H}_7\text{O}_4]^+$	Loss of a methoxycarbonylphenoxy radical
179.04	$[\text{C}_9\text{H}_7\text{O}_3]^+$	Subsequent loss of CO
151.04	$[\text{C}_8\text{H}_7\text{O}_2]^+$	Loss of CO from m/z 179 (Methyl Salicylate cation)
120.02	$[\text{C}_7\text{H}_4\text{O}_2]^+$	Loss of methoxy group from m/z 151

Integrated Spectroscopic Workflow

No single technique provides all the necessary information. A synergistic approach is mandatory for the authoritative identification of **Bis(2-(methoxycarbonyl)phenyl) oxalate**.



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Caption: Integrated workflow for structural confirmation.

Conclusion

The structural identity and purity of **Bis(2-(methoxycarbonyl)phenyl) oxalate** are unequivocally established through a combination of NMR, IR, and mass spectrometry. ¹H and ¹³C NMR confirm the carbon-hydrogen framework and the molecule's inherent symmetry. FTIR provides a rapid and definitive fingerprint of the critical ester and oxalate functional groups through their characteristic carbonyl absorptions. Finally, high-resolution mass spectrometry validates the elemental formula, C₁₈H₁₄O₈, and fragmentation analysis confirms the connectivity of the molecular components. Together, these spectroscopic data provide a robust and self-validating system for the characterization of this important chemiluminescent reagent.

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